

A Technical Guide to the Chemical Properties of Crocin IV Standard

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Compound of Interest

Compound Name: *Crocin IV (Standard)*

Cat. No.: *B1263134*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of Crocin IV, a key bioactive constituent found in saffron. The document details its physicochemical characteristics, spectroscopic data, and relevant experimental protocols for its analysis. Furthermore, it explores the molecular signaling pathways modulated by crocins, offering insights for drug discovery and development.

Core Chemical and Physical Properties

Crocin IV, also known as Dicrocin, is a carotenoid pigment belonging to the crocin family of compounds. These compounds are primarily responsible for the vibrant color of saffron.[\[1\]](#)[\[2\]](#) Crocin IV is specifically a crocetin glycoside with potent antioxidant activity.[\[1\]](#)[\[3\]](#)

The fundamental physicochemical properties of the Crocin IV standard are summarized below. It is important to note that while some data is specific to Crocin IV, other properties like melting point are reported for the most common form, α -crocin, and are included here for reference.

Property	Value	Reference
Synonyms	Dicrocin	[1]
CAS Number	57710-64-2	
Molecular Formula	C ₃₂ H ₄₄ O ₁₄	
Molecular Weight	652.68 g/mol	
Appearance	Solid	
Melting Point	186 °C (for α -crocin)	
Solubility	Freely soluble in hot water; Soluble in DMSO; Sparingly soluble in ethanol and ether; Insoluble in oil.	

Stability: Crocins are sensitive to light, heat, and pH. The degradation kinetics of crocin generally follow a second-order reaction. Optimal stability is observed in weakly acidic conditions (pH 5) and at low temperatures (5°C to 20°C). The presence of preservatives, particularly ascorbic acid, has been shown to significantly enhance stability, with a reported half-life of over 140 days at 20°C under these conditions.

Spectroscopic Properties

Spectroscopic analysis is crucial for the identification and quantification of Crocin IV.

Table 2: UV-Visible Spectroscopic Data

Method	λ_{max}	Solvent/Conditions	Reference
UV-Vis Spectroscopy	~440-442 nm	Aqueous or Methanolic Solution	
	~250-260 nm	Aqueous or Methanolic Solution	
Shoulder at ~460 nm	Aqueous Solution		

The intense absorption band around 440 nm is characteristic of the polyene conjugated system of the crocetin backbone and is primarily responsible for its color. The band at approximately 250 nm corresponds to the glucosyl ester bonds.

Experimental Protocols

Standardized protocols are essential for the reliable analysis of Crocin IV in research and quality control settings.

High-Performance Liquid Chromatography (HPLC)

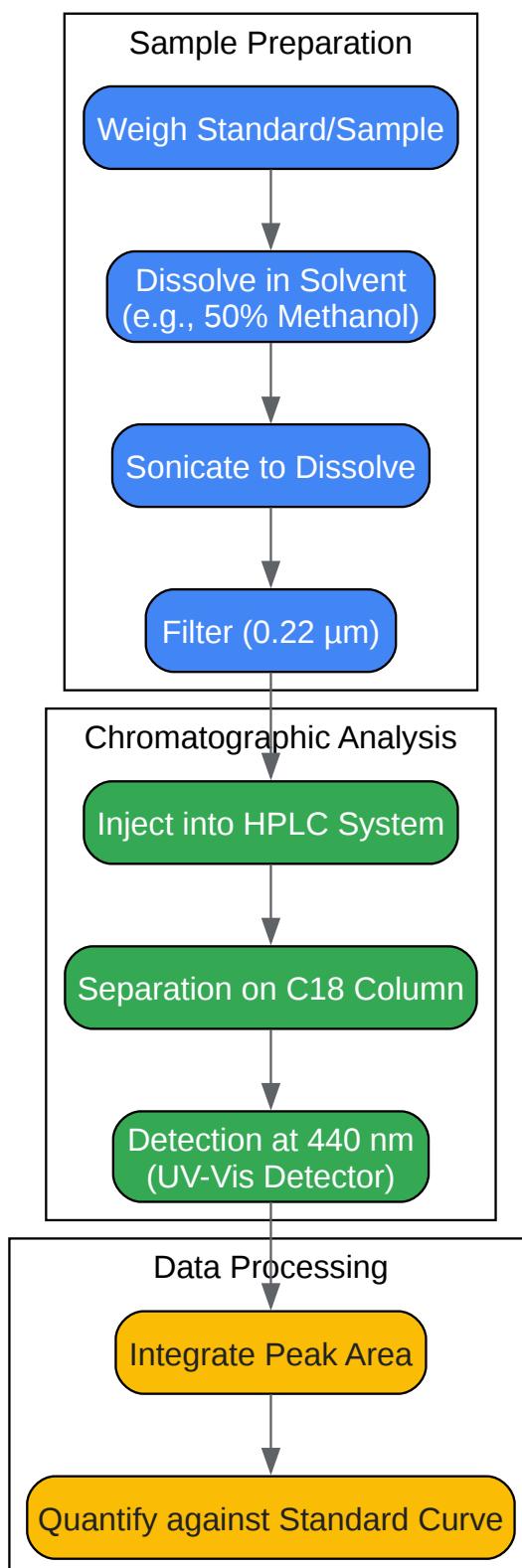
HPLC is the most common analytical technique for the separation and quantification of crocins.

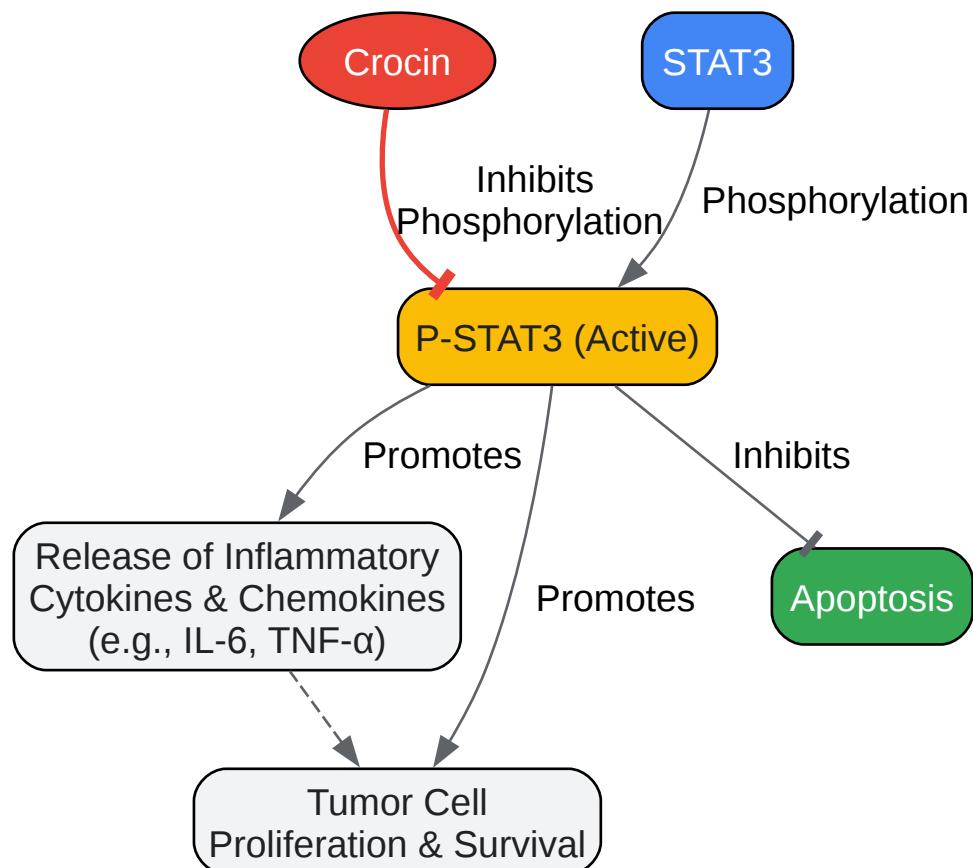
Sample Preparation:

- Prepare a stock solution of the saffron extract or Crocin IV standard (e.g., 200 ppm) in a 50% methanol-water solution.
- Sonicate the solution to ensure complete dissolution.
- Filter the sample through a 0.22 µm syringe filter prior to injection to remove any particulate matter.

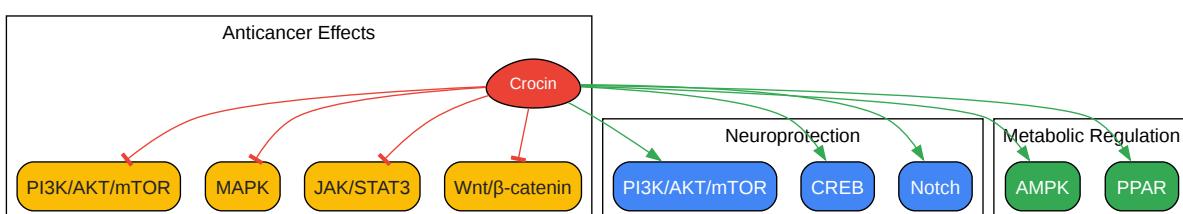
Chromatographic Conditions:

- Column: A reversed-phase C18 column (e.g., 150 mm × 4.6 mm, 5 µm particle size) is typically used.
- Mobile Phase: A gradient or isocratic system of methanol and water (often with 0.1% formic or phosphoric acid) is common. A typical isocratic condition is methanol:water (55:45).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 440 nm, corresponding to the maximum absorbance of crocins.
- Column Temperature: 25-30 °C.
- Injection Volume: 10-20 µL.





Key Signaling Pathways Modulated by Crocins

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